

Spectroscopic Characterization of 1-(4-bromophenyl)-1H-pyrazole-4-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name:	1-(4-bromophenyl)-1H-pyrazole-4-carbaldehyde
CAS No.:	294877-41-1
Cat. No.:	B1268496

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed technical overview of the spectroscopic data for the compound **1-(4-bromophenyl)-1H-pyrazole-4-carbaldehyde**. As a key heterocyclic building block in medicinal chemistry, a thorough understanding of its structural and electronic properties through spectroscopic analysis is paramount for its application in drug discovery and development. This document, intended for senior application scientists and researchers, offers in-depth analysis of its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data.

Molecular Structure and Significance

1-(4-bromophenyl)-1H-pyrazole-4-carbaldehyde belongs to the pyrazole class of heterocyclic compounds, which are known to exhibit a wide range of biological activities. The presence of a bromophenyl group and a reactive carbaldehyde moiety makes it a versatile intermediate for the synthesis of more complex pharmaceutical agents.

Caption: 2D structure of **1-(4-bromophenyl)-1H-pyrazole-4-carbaldehyde**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules. The following sections detail the predicted ^1H and ^{13}C NMR data for **1-(4-bromophenyl)-1H-pyrazole-4-carbaldehyde**, based on the analysis of structurally related compounds.^{[1][2]}

Disclaimer: The following NMR data are predicted based on the analysis of structurally similar compounds due to the absence of a complete experimental dataset for the target molecule in the available literature.

^1H NMR Spectroscopy

Experimental Protocol:

A sample of **1-(4-bromophenyl)-1H-pyrazole-4-carbaldehyde** (approximately 5-10 mg) is dissolved in deuterated chloroform (CDCl_3 , 0.5-0.7 mL) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard. The ^1H NMR spectrum is recorded on a 400 or 500 MHz spectrometer at room temperature.

Predicted ^1H NMR Data:

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~9.9 - 10.0	Singlet	1H	H-C=O
~8.2 - 8.3	Singlet	1H	H-5 (pyrazole)
~7.9 - 8.0	Singlet	1H	H-3 (pyrazole)
~7.6 - 7.7	Doublet	2H	Ar-H (ortho to N)
~7.5 - 7.6	Doublet	2H	Ar-H (ortho to Br)

Analysis and Interpretation:

- The aldehydic proton is expected to appear as a sharp singlet in the downfield region (δ 9.9-10.0 ppm) due to the strong deshielding effect of the carbonyl group.
- The two protons on the pyrazole ring are anticipated to be distinct singlets. The proton at the 5-position (adjacent to the carbon bearing the aldehyde) is likely to be more deshielded than the proton at the 3-position.
- The four protons of the 4-bromophenyl ring are expected to appear as two doublets, characteristic of a para-substituted benzene ring. The protons ortho to the nitrogen atom of the pyrazole ring will likely resonate at a slightly different chemical shift than the protons ortho to the bromine atom.

¹³C NMR Spectroscopy

Experimental Protocol:

A sample of **1-(4-bromophenyl)-1H-pyrazole-4-carbaldehyde** (approximately 20-30 mg) is dissolved in deuterated chloroform (CDCl₃, 0.5-0.7 mL). The ¹³C NMR spectrum is recorded on a 100 or 125 MHz spectrometer at room temperature, typically with proton decoupling.

Predicted ¹³C NMR Data:

Chemical Shift (δ , ppm)	Assignment
~185 - 190	C=O
~140 - 145	C-5 (pyrazole)
~138 - 142	C-3 (pyrazole)
~135 - 138	C-Ar (attached to N)
~132 - 134	C-Ar (ortho to N)
~122 - 125	C-Ar (ortho to Br)
~120 - 123	C-Br
~118 - 120	C-4 (pyrazole)

Analysis and Interpretation:

- The carbonyl carbon of the aldehyde group is expected to be the most downfield signal in the spectrum (δ 185-190 ppm).
- The carbon atoms of the pyrazole ring will have distinct chemical shifts, with the carbon attached to the aldehyde group (C-4) being significantly deshielded.
- The four distinct carbon signals of the 4-bromophenyl ring are expected in the aromatic region, with the carbon atom attached to the bromine atom appearing at a characteristic chemical shift.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule.

Experimental Protocol:

The IR spectrum of **1-(4-bromophenyl)-1H-pyrazole-4-carbaldehyde** can be recorded using a Fourier Transform Infrared (FTIR) spectrometer. A small amount of the solid sample is mixed with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, the spectrum can be obtained using an Attenuated Total Reflectance (ATR) accessory.

Expected Characteristic IR Absorption Bands:

Wavenumber (cm ⁻¹)	Intensity	Functional Group
~3100 - 3150	Medium	C-H stretching (aromatic and pyrazole)
~2820 and ~2720	Medium, sharp	C-H stretching (aldehyde)
~1680 - 1700	Strong, sharp	C=O stretching (aldehyde)
~1580 - 1600	Medium	C=C stretching (aromatic)
~1480 - 1500	Medium	C=N stretching (pyrazole)
~1000 - 1100	Strong	C-Br stretching
~820 - 840	Strong	C-H out-of-plane bending (para-disubstituted benzene)

Analysis and Interpretation:

The IR spectrum is expected to be dominated by a strong, sharp absorption band in the region of 1680-1700 cm⁻¹ corresponding to the C=O stretching vibration of the aldehyde group. The characteristic C-H stretching vibrations of the aldehyde group are expected around 2820 cm⁻¹ and 2720 cm⁻¹. The presence of the aromatic and pyrazole rings will be confirmed by the C-H and C=C/C=N stretching vibrations in their respective regions. The strong absorption around 1000-1100 cm⁻¹ is indicative of the C-Br bond.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique used to determine the molecular weight and elemental composition of a compound, as well as to gain structural information through fragmentation analysis.

Experimental Protocol:

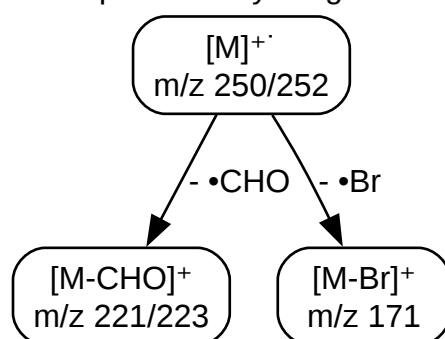
The mass spectrum of **1-(4-bromophenyl)-1H-pyrazole-4-carbaldehyde** can be obtained using an electron ionization (EI) or electrospray ionization (ESI) mass spectrometer. For EI-MS, a small amount of the sample is introduced into the ion source where it is vaporized and

bombarded with a high-energy electron beam. For ESI-MS, the sample is dissolved in a suitable solvent (e.g., methanol or acetonitrile) and infused into the ion source.

Expected Mass Spectrometric Data:

- **Molecular Ion (M^+):** The molecular formula of **1-(4-bromophenyl)-1H-pyrazole-4-carbaldehyde** is $C_{10}H_7BrN_2O$. The expected nominal molecular weight is 250 g/mol. Due to the presence of bromine, the molecular ion peak will appear as a characteristic isotopic cluster, with two peaks of nearly equal intensity at m/z 250 (for ^{79}Br) and m/z 252 (for ^{81}Br).
- **Major Fragmentation Pathways:** Under EI conditions, the molecular ion can undergo fragmentation. Plausible fragmentation pathways include the loss of the formyl radical ($\bullet CHO$) to give a fragment at m/z 221/223, and the loss of a bromine atom to give a fragment at m/z 171.

Predicted Mass Spectrometry Fragmentation Pathway



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Caption: Predicted major fragmentation pathways for **1-(4-bromophenyl)-1H-pyrazole-4-carbaldehyde** in EI-MS.

Conclusion

This technical guide provides a comprehensive overview of the expected spectroscopic data for **1-(4-bromophenyl)-1H-pyrazole-4-carbaldehyde**. While the presented NMR data is based

on reasoned predictions from analogous structures, the detailed analysis of ^1H NMR, ^{13}C NMR, IR, and MS data offers a robust framework for the structural verification and characterization of this important synthetic intermediate. The provided experimental protocols serve as a practical guide for researchers in acquiring high-quality spectroscopic data. A thorough understanding of these spectroscopic features is essential for ensuring the purity and identity of this compound in its various applications within the field of drug discovery and development.

References

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Sources

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